

Advanced Application Note: High-Load Fungicide Suspension Concentrates (SC)

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Compound of Interest

Compound Name: 2-ethyl-1,2'-bis(1H-benzimidazole)

Cat. No.: B13373890

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Protocol ID: AGRO-SC-400 | Version: 2.1 Subject: Formulation Architecture, Wet Milling Protocols, and Stability Validation for Hydrophobic Fungicides

Executive Summary & Scientific Rationale

In modern agrochemical development, the Suspension Concentrate (SC) is the premier delivery system for hydrophobic solid fungicides (e.g., Azoxystrobin, Chlorothalonil). Unlike Emulsifiable Concentrates (EC), SCs eliminate the need for hazardous solvents, offering a safer, water-based profile.^[1] However, SCs are thermodynamically unstable systems; they are prone to Ostwald ripening, flocculation, and sedimentation.

This guide details the transition from traditional electrostatic stabilization to steric stabilization using polymeric surfactants. This shift allows for higher active ingredient (AI) loading (>500 g/L) and superior stability in high-electrolyte tank mixes.

Key Mechanistic Insight: Steric vs. Electrostatic

Traditional ionic dispersants rely on charge repulsion (Double Layer), which collapses in hard water or high-ionic-strength tank mixes. Polymeric surfactants (e.g., EO/PO block copolymers) adsorb onto the fungicide crystal, projecting hydrophilic chains into the aqueous phase. This

creates a physical barrier that prevents particle agglomeration through entropy—a robust mechanism independent of water hardness.

Formulation Architecture

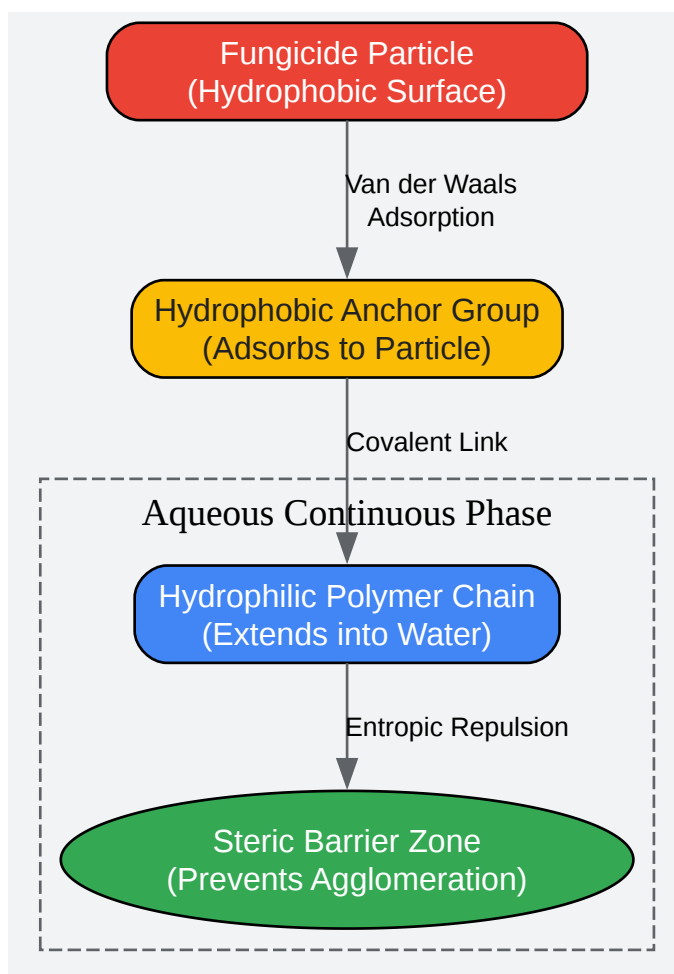
The following "skeleton formulation" represents a robust starting point for a 500 g/L Fungicide SC.

Component Class	Typical % w/w	Function & Selection Logic
Active Ingredient	40 - 50%	Fungicide Technical: Must be high purity (>95%). Critical: Check melting point.[2] AIs with MP < 60°C are difficult to bead mill due to heat generation.
Polymeric Dispersant	2 - 5%	Steric Stabilizer: (e.g., Acrylic graft copolymers, EO/PO block copolymers). Anchors to hydrophobic surface; tails provide steric barrier.
Wetting Agent	1 - 3%	Surface Tension Reducer: (e.g., Alcohol ethoxylates). Displaces air from the hydrophobic powder to allow rapid wetting into the water phase.
Antifreeze	5 - 10%	Crystal Growth Inhibitor: (e.g., Propylene Glycol). Prevents freezing but also modifies solubility parameters to reduce Ostwald ripening.
Antifoam	0.1 - 0.5%	Process Aid: (e.g., Polydimethylsiloxane emulsion). Essential during high-shear milling to prevent cavitation and foamover.
Rheology Modifier	0.1 - 0.3%	Anti-Settling Agent: (e.g., Xanthan Gum, Magnesium Aluminum Silicate). Creates a "yield stress" network to suspend particles at rest but shear-thins during pouring.

Biocide	0.1 - 0.2%	Preservative: (e.g., BIT/MIT). Protects the Xanthan Gum from bacterial degradation.
Water	Balance	Continuous Phase: Use deionized water to ensure consistent ionic strength during development.

Visualization: Steric Stabilization Mechanism

The diagram below illustrates how polymeric surfactants anchor to the fungicide particle, creating the "comb" structure that prevents flocculation.



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Caption: Mechanism of polymeric surfactants. The hydrophobic backbone anchors to the fungicide, while hydrophilic 'teeth' extend into the water, creating a physical barrier against coalescence.

Experimental Protocol: Wet Media Milling

Objective: Reduce particle size distribution (PSD) to $D_{90} < 5.0 \mu\text{m}$. Equipment: High-shear disperser (e.g., Cowles), Horizontal Bead Mill (e.g., Dyno-Mill), Laser Diffraction Sizer (e.g., Malvern Mastersizer).

Phase A: Pre-Milling (Slurry Preparation)

- Charge Water: Add calculated water and antifreeze to the vessel.
- Add Surfactants: Dissolve the Polymeric Dispersant and Wetting Agent under moderate agitation. Note: Ensure complete dissolution before adding solids.
- Antifoam Addition: Add 50% of the total antifoam requirement.
- Powder Incorporation: Slowly add the Fungicide Technical while increasing agitator speed.
 - Critical Control Point: Monitor viscosity. If the slurry becomes too thick (dilatant flow), add small amounts of water or wetting agent. Do not exceed 40°C .
- High-Shear Mixing: Increase speed to create a vortex. Mix for 15–20 minutes to break large agglomerates.

Phase B: Fine Milling (Bead Milling)

- Media Selection: Use Yttrium-stabilized Zirconium Oxide beads (0.8 – 1.0 mm diameter).
 - Why? Zirconia is dense and wear-resistant, preventing contamination.
- Cooling: Set the mill jacket chiller to 5°C .
 - Expert Insight: Milling energy converts to heat. If the product temp exceeds 45°C , the solubility of the fungicide may increase, leading to crystal growth (Ostwald ripening) immediately after cooling.

- Recirculation Mode: Pump the slurry through the mill.
 - Pass 1: High flow rate to de-aerate and wet out.
 - Pass 2-N: Reduce flow rate to increase residence time.
- Endpoint Determination: Stop when $D_{90} < 5.0 \mu\text{m}$ and $D_{50} \approx 2.0 \mu\text{m}$.
 - Warning: Over-milling ($D_{50} < 0.5 \mu\text{m}$) can increase surface energy so much that re-agglomeration becomes inevitable without massive surfactant loads.

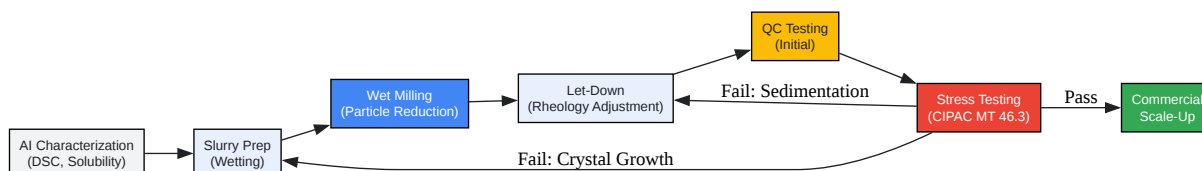
Phase C: Let-Down (Stabilization)

- Recovery: Pump the milled base into a clean vessel.
- Thickening: Prepare a 2% Xanthan Gum pre-gel in water/glycol or add powdered gum directly under high shear.
 - Target: Adjust viscosity to 800–1200 cP (Brookfield, Spindle 2, 20 rpm).
- Final Additions: Add Biocide and remaining Antifoam.

Protocol: Stability & Quality Control (CIPAC Methods)

A formulation is only as good as its shelf life. Use standard CIPAC (Collaborative International Pesticides Analytical Council) methods for validation.

Workflow: Formulation Development Cycle



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Caption: Iterative workflow for SC development. Failures in stress testing require returning to specific previous steps.

Mandatory QC Tests

Test	Method	Acceptance Criteria
Accelerated Storage	CIPAC MT 46.3	Store at 54°C ± 2°C for 14 days. No significant crystal growth (D90 change < 10%). No hard sediment (caking).
Suspensibility	CIPAC MT 184	> 90% of active remains suspended after 30 mins in standard hard water.
Wet Sieve Analysis	CIPAC MT 185	< 0.1% residue retained on a 75 µm sieve. Ensures no large particles that clog spray nozzles.
pH	CIPAC MT 75.3	Stable pH (usually 6–8) ensures chemical stability of the AI.

Bioefficacy & Field Application

The physical formulation directly impacts biological performance.

- Coverage: A D50 of 2 µm provides 8x the number of particles per leaf area compared to a D50 of 4 µm, ensuring better probability of contact with fungal spores.
- Rainfastness: Smaller particles adhere better to the leaf boundary layer.
- Adjuvants: For systemic fungicides, adding a built-in adjuvant (e.g., methylated seed oil) in the SC is difficult due to stability. It is often better to recommend a tank-mix adjuvant.

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